2-Chloro-5-fluoro-4-methylpyridine molecular weight

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Compound of Interest	
Compound Name:	*2-Chloro-5-fluoro-4-methylpyridine*
CAS No.:	*881891-83-4*
Cat. No.:	*B3024695*

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An In-depth Technical Guide to **2-Chloro-5-fluoro-4-methylpyridine**: Properties, Synthesis, and Applications

Authored by: A Senior Application Scientist

This guide provides an in-depth technical overview of **2-Chloro-5-fluoro-4-methylpyridine**, a key heterocyclic building block for professionals in chemical research, drug discovery, and agrochemical development. We will explore its fundamental physicochemical properties, logical synthetic strategies, core reactivity principles, and critical applications, with a focus on the causal relationships that drive its utility in modern chemistry.

Introduction: The Strategic Value of Substituted Pyridines

The pyridine scaffold is a cornerstone of medicinal chemistry and agrochemical design. Its nitrogen atom provides a key point for hydrogen bonding and influences the molecule's overall polarity and solubility, while the aromatic ring serves as a rigid and versatile framework for introducing diverse functional groups. The strategic placement of substituents, such as

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halogens and alkyl groups, allows for the fine-tuning of a compound's steric, electronic, and metabolic properties.

2-Chloro-5-fluoro-4-methylpyridine is a prime example of a highly functionalized intermediate. Each substituent serves a distinct and critical purpose:

- The 2-chloro group is an excellent leaving group, making it the primary site for nucleophilic aromatic substitution (SNAr) reactions to build more complex molecules.
- The 5-fluoro group significantly alters the electronic landscape of the ring. Its strong electron-withdrawing nature can enhance the reactivity of the 2-chloro position towards SNAr, modulate the pKa of the pyridine nitrogen, and often improve metabolic stability by blocking potential sites of oxidation.
- The 4-methyl group provides a steric and electronic handle, influencing the orientation of substituents and offering a potential site for further functionalization.

This guide will dissect these features, providing researchers with the foundational knowledge to effectively utilize this versatile reagent.

Physicochemical and Structural Properties

A precise understanding of a reagent's physical properties is fundamental to its successful application in the laboratory. The key characteristics of **2-Chloro-5-fluoro-4-methylpyridine** are summarized below.

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Property	Value	Source
Molecular Formula	C_6H_5ClFN	[1]
Molecular Weight	145.56 g/mol	[1]
CAS Number	881891-83-4	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	approx. 180 - 185 °C	[2]
Flash Point	approx. 70 - 75 °C	[2]
Solubility	Poorly soluble in water; Soluble in many organic solvents (e.g., ethanol, acetone)	[2]
IUPAC Name	2-chloro-5-fluoro-4-methylpyridine	[1]

Structural Representation:

Caption: 2D structure of **2-Chloro-5-fluoro-4-methylpyridine**.

Reactivity and Mechanistic Insights

The reactivity of the pyridine ring is dictated by the interplay of its constituent atoms and substituents. The nitrogen atom is inherently electron-withdrawing, making the ring electron-deficient compared to benzene. This deficiency is amplified by the chloro and fluoro groups, making the molecule particularly susceptible to nucleophilic attack.

- Causality of Reactivity: The chlorine atom at the C2 position is the most labile group. Its departure is facilitated by the strong inductive electron-withdrawing effects of both the ring nitrogen and the fluorine atom at C5. This polarization creates a significant partial positive charge at C2, rendering it highly electrophilic and ripe for SNAr reactions with a wide range of nucleophiles (amines, alcohols, thiols, etc.). The methyl group at C4 provides a modest electron-donating effect through hyperconjugation, which slightly tempers the reactivity but also helps direct incoming reagents.

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Caption: A logical synthetic pathway to **2-Chloro-5-fluoro-4-methylpyridine**.

Protocol: Nucleophilic Aromatic Substitution (SNAr)

This protocol details a general procedure for displacing the 2-chloro group, a common application for this reagent.

Objective: To synthesize a 2-amino-5-fluoro-4-methylpyridine derivative.

Materials:

- **2-Chloro-5-fluoro-4-methylpyridine** (1.0 eq)
- Primary or Secondary Amine (1.2 eq)
- A non-nucleophilic base, e.g., Diisopropylethylamine (DIPEA) or Potassium Carbonate (2.0 eq)
- Anhydrous polar aprotic solvent, e.g., Dimethyl Sulfoxide (DMSO) or N,N-Dimethylformamide (DMF)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Vessel Preparation: To a flame-dried, round-bottom flask equipped with a magnetic stir bar and reflux condenser, add **2-Chloro-5-fluoro-4-methylpyridine** and the chosen anhydrous solvent under an inert atmosphere.
- Reagent Addition: Add the amine nucleophile, followed by the base.
    - Causality: The base is crucial for scavenging the HCl generated during the reaction, driving the equilibrium towards the product and preventing the protonation of the amine nucleophile, which would render it unreactive.
- Reaction: Heat the mixture to 80-120 °C. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

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- Expertise: The choice of temperature is critical. Higher temperatures accelerate the reaction but may lead to side products. An initial temperature of 90 °C is a reasonable starting point for many amine nucleophiles.

- Workup: Once the starting material is consumed, cool the reaction mixture to room temperature. Dilute with ethyl acetate and wash sequentially with water and brine to remove the solvent and inorganic salts.

- Purification: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. The crude product can then be purified by flash column chromatography on silica gel.

  - Trustworthiness: This self-validating protocol includes in-process checks (TLC/LC-MS) and a standard, robust purification method to ensure the final product's identity and purity.

Applications in Drug Discovery

This reagent is a valuable intermediate for synthesizing complex heterocyclic systems with proven biological activity. Its structure is particularly suited for creating bioisosteres of naturally occurring purines, leading to compounds with potential as kinase inhibitors, antivirals, or anti-inflammatory agents. [3] For example, it can serve as a precursor to imidazo[4,5-b]pyridines, a class of compounds with significant therapeutic interest. [3]

Caption: Workflow for converting the title compound into a bioactive scaffold.

Safety and Handling

Proper handling of **2-Chloro-5-fluoro-4-methylpyridine** is essential to ensure laboratory safety. The compound is classified with the following hazards:

- Causes skin irritation (H315) [1]* Causes serious eye irritation (H319) [1]* May cause respiratory irritation (H335) [1] Mandatory Safety Protocol:

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat. [4][5]2. Ventilation: Handle this compound exclusively in a certified chemical fume hood to avoid inhalation of vapors. [4][5]3. Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from

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incompatible materials such as strong oxidizing agents and acids. [6]4. Spill Response: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for chemical waste disposal. Ensure the area is well-ventilated. Do not allow the material to enter drains. [7]5. First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [8] * Skin Contact: Immediately wash skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists. [8] * Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [1] * Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention. [7]6. Disposal: Dispose of waste material in accordance with all local, regional, national, and international regulations.

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